

An In-depth Technical Guide to 1-Amino-2-propanethiol hydrochloride

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Compound of Interest

Compound Name: *1-Amino-2-propanethiol
hydrochloride*

Cat. No.: *B1267210*

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CAS Number: 4146-16-1

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **1-Amino-2-propanethiol hydrochloride**, a bifunctional organic compound containing both an amino and a thiol group. Due to the limited availability of specific experimental data for this particular molecule in publicly accessible literature, this guide combines the available data with a broader discussion of the chemical class of aminothiols to provide a thorough understanding of its potential properties and applications.

Chemical and Physical Properties

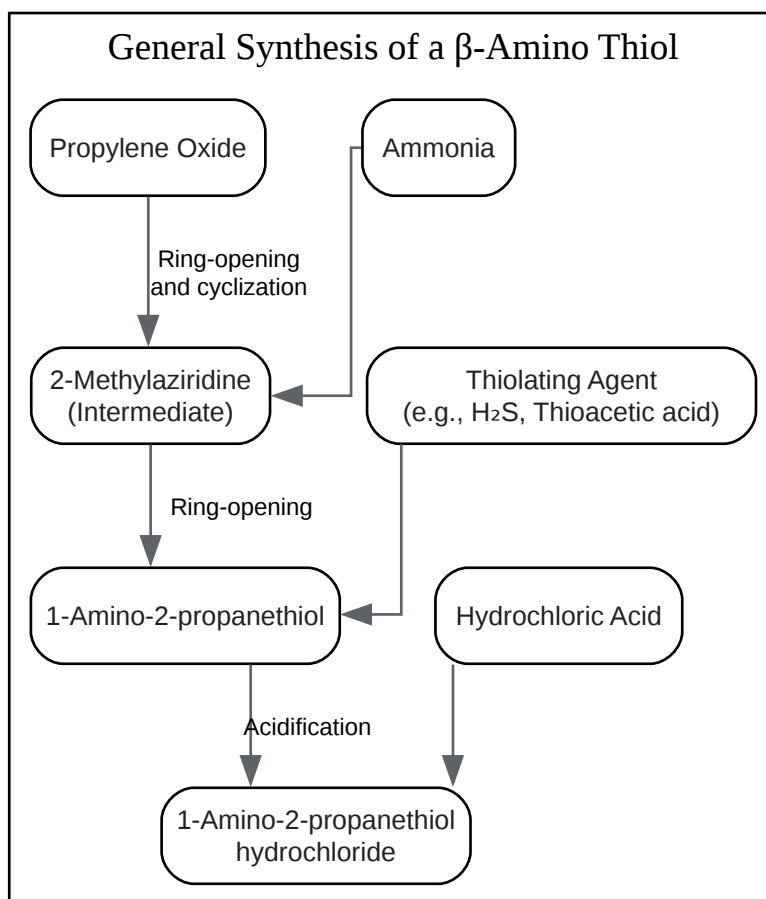
1-Amino-2-propanethiol hydrochloride is a hydrochloride salt of 1-Amino-2-propanethiol. The presence of both a primary amine and a thiol group makes it a versatile building block in chemical synthesis. The quantitative data available for this compound are summarized in the table below.

Property	Value	Source
Molecular Formula	C ₃ H ₁₀ CINS	PubChem[1]
Molecular Weight	127.64 g/mol	PubChem[1]
IUPAC Name	1-aminopropane-2-thiol;hydrochloride	PubChem[1]
CAS Number	4146-16-1	PubChem[1]
Appearance	Solid (predicted)	
Solubility	Expected to be soluble in water	

Synthesis and Reactivity

While specific, detailed synthesis protocols for **1-Amino-2-propanethiol hydrochloride** are not readily available in peer-reviewed literature, the synthesis of β -amino thiols, in general, can be achieved through several established methodologies. A common approach involves the ring-opening of aziridines with a sulfur nucleophile.

A generalized synthetic workflow is depicted below:



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A generalized synthetic pathway for **1-Amino-2-propanethiol hydrochloride**.

The reactivity of **1-Amino-2-propanethiol hydrochloride** is dictated by its two functional groups: the primary amine and the thiol.

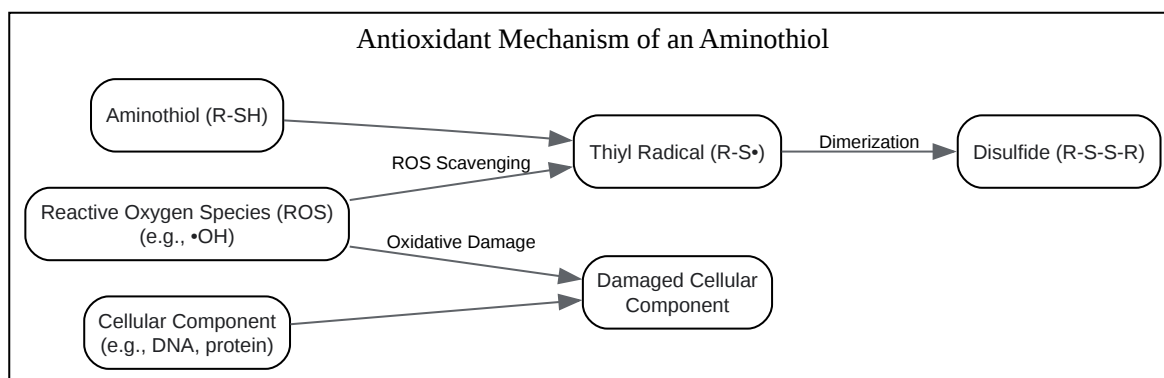
- **Amine Group:** The primary amine is nucleophilic and can participate in a variety of reactions, including acylation, alkylation, and Schiff base formation.
- **Thiol Group:** The thiol group is also nucleophilic and is readily oxidized. It can undergo alkylation, addition to electrophilic double bonds (Michael addition), and form disulfide bonds upon oxidation. The reactivity of the thiol group is pH-dependent, with the thiolate anion being the more potent nucleophile.

Potential Applications in Research and Drug Development

While specific applications of **1-Amino-2-propanethiol hydrochloride** in drug development are not documented, the broader class of aminothiols is of significant interest in medicinal chemistry and materials science.

3.1. Antioxidant and Radioprotective Properties

Aminothiols are known for their antioxidant properties.[2][3] The thiol group can act as a scavenger of reactive oxygen species (ROS), thereby protecting cells from oxidative damage. This is a key mechanism of action for many radioprotective agents, which are compounds that reduce the damage to cells and tissues caused by ionizing radiation.[4][5] The general mechanism involves the aminothiol donating a hydrogen atom to a free radical, thus neutralizing it.



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General antioxidant mechanism of aminothiols.

3.2. Building Block for Bioactive Molecules

The bifunctional nature of **1-Amino-2-propanethiol hydrochloride** makes it a useful building block for the synthesis of more complex molecules with potential biological activity. The amine

and thiol groups can be selectively modified to introduce other functionalities or to link the molecule to other scaffolds. For instance, aminothiols can be used in the synthesis of chelating agents, enzyme inhibitors, and as components of peptidomimetics.^{[6][7]}

Experimental Protocols

Due to the lack of specific experimental protocols for **1-Amino-2-propanethiol hydrochloride**, a general protocol for a common reaction of aminothiols, the Michael addition to an α,β -unsaturated carbonyl compound, is provided below as a representative example.

General Protocol for Michael Addition of an Aminothiol

- **Dissolution:** Dissolve the α,β -unsaturated carbonyl compound (1 equivalent) in a suitable solvent such as ethanol or methanol in a round-bottom flask equipped with a magnetic stirrer.
- **Addition of Aminothiol:** To the stirred solution, add **1-Amino-2-propanethiol hydrochloride** (1.1 equivalents).
- **Base Addition:** Add a non-nucleophilic base, such as triethylamine (1.2 equivalents), to deprotonate the hydrochloride salt and catalyze the reaction.
- **Reaction Monitoring:** Monitor the progress of the reaction by thin-layer chromatography (TLC) or liquid chromatography-mass spectrometry (LC-MS).
- **Work-up:** Once the reaction is complete, concentrate the reaction mixture under reduced pressure. Redissolve the residue in an organic solvent (e.g., ethyl acetate) and wash with water and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate. Purify the crude product by column chromatography on silica gel to obtain the desired adduct.

Safety and Handling

Hazard Identification:

- Causes skin irritation (H315).^[1]

- Causes serious eye irritation (H319).[1]
- May cause respiratory irritation (H335).[1]

Precautionary Measures:

- Personal Protective Equipment (PPE): Wear protective gloves, clothing, and eye/face protection.[8]
- Handling: Use only in a well-ventilated area or under a chemical fume hood. Avoid breathing dust, fumes, gas, mist, vapors, or spray.[8]
- Storage: Keep the container tightly closed in a dry and well-ventilated place.[9]

First Aid:

- In case of skin contact: Wash off with plenty of water.
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- If inhaled: Remove person to fresh air and keep comfortable for breathing.
- If swallowed: Rinse mouth. Do NOT induce vomiting.

For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

1-Amino-2-propanethiol hydrochloride is a chemical compound with potential utility in various fields of chemical research, particularly as a building block for more complex molecules and as a potential antioxidant. While specific data on its applications are scarce, its structural similarity to other well-studied aminothiols suggests a range of possible activities and uses. Further research is needed to fully elucidate the properties and potential applications of this compound.

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